

# Application Notes and Protocols: Analysis of Citalopram in Breast Milk

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## Compound Focus: Citalopram-d6

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## Introduction

The **analysis of citalopram and its metabolites in breast milk** is crucial for assessing infant exposure during maternal antidepressant therapy. **Selective Serotonin Reuptake Inhibitors (SSRIs)** like citalopram are among the most frequently prescribed antidepressants during the postpartum period, with studies indicating that **2.9%–5.5% of nursing mothers** use antidepressants [1] [2]. Understanding the transfer of these medications into human milk and the resulting **systemic exposure in the infant** is fundamental to ensuring infant safety while supporting maternal mental health and the well-established benefits of breastfeeding [1] [3]. These application notes consolidate a robust methodology for the stereoselective determination of citalopram and desmethylcitalopram in human plasma and breast milk, alongside a validated clinical study protocol for assessing infant exposure.

## Analytical Methodology for Citalopram and Metabolite Quantification

## Sample Preparation Protocol

- **Solid Phase Extraction (SPE):** Begin with a generic **protein precipitation** step using acetonitrile. Subsequently, perform solid phase extraction to isolate analytes from human plasma and breast milk samples [4].
- **Internal Standards:** Use deuterated internal standards to ensure quantification accuracy. For citalopram, use **citalopram-d6**, and for paroxetine, **paroxetine-d4** [1] [2]. These compounds correct for variability in extraction efficiency and matrix effects.

## Instrumental Analysis Conditions

- **Chromatography:**
  - **Column:** Phenomenex Lux Cellulose-2 (4.6 mm × 150 mm; 5 μm) for stereoselective separation.
  - **Mobile Phase:** Gradient elution using **ammonium acetate buffer (pH 9.0; 20 mM)** and acetonitrile.
  - **Flow Rate:** 0.6 mL/min [4].
- **Mass Spectrometry:**
  - **Ionization:** Electrospray Ionization (ESI) in positive mode.
  - **Detection:** Multiple Reaction Monitoring (MRM) on a tandem quadrupole mass spectrometer [1] [4].

## Method Validation Parameters

The method was validated over a concentration range of **0.1–100 ng/mL for S-(+)- and R-(-)-citalopram** and **0.3–100 ng/mL for S-(+)- and R-(-)-desmethylocitalopram** in human plasma and breast milk [4]. Key validation parameters are summarized below:

Table 1: Method Validation Performance Data

Parameter	Plasma Performance	Breast Milk Performance
Trueness	90.0–113.3%	97.1–103.6%
Repeatability	0.9–15.9%	0.9–8.4%
Intermediate Precision	1.3–17.8%	0.9–9.6%

Parameter	Plasma Performance	Breast Milk Performance
Matrix Effects	99–101%	98–105%

## Clinical Study Design for Lactation Pharmacokinetics

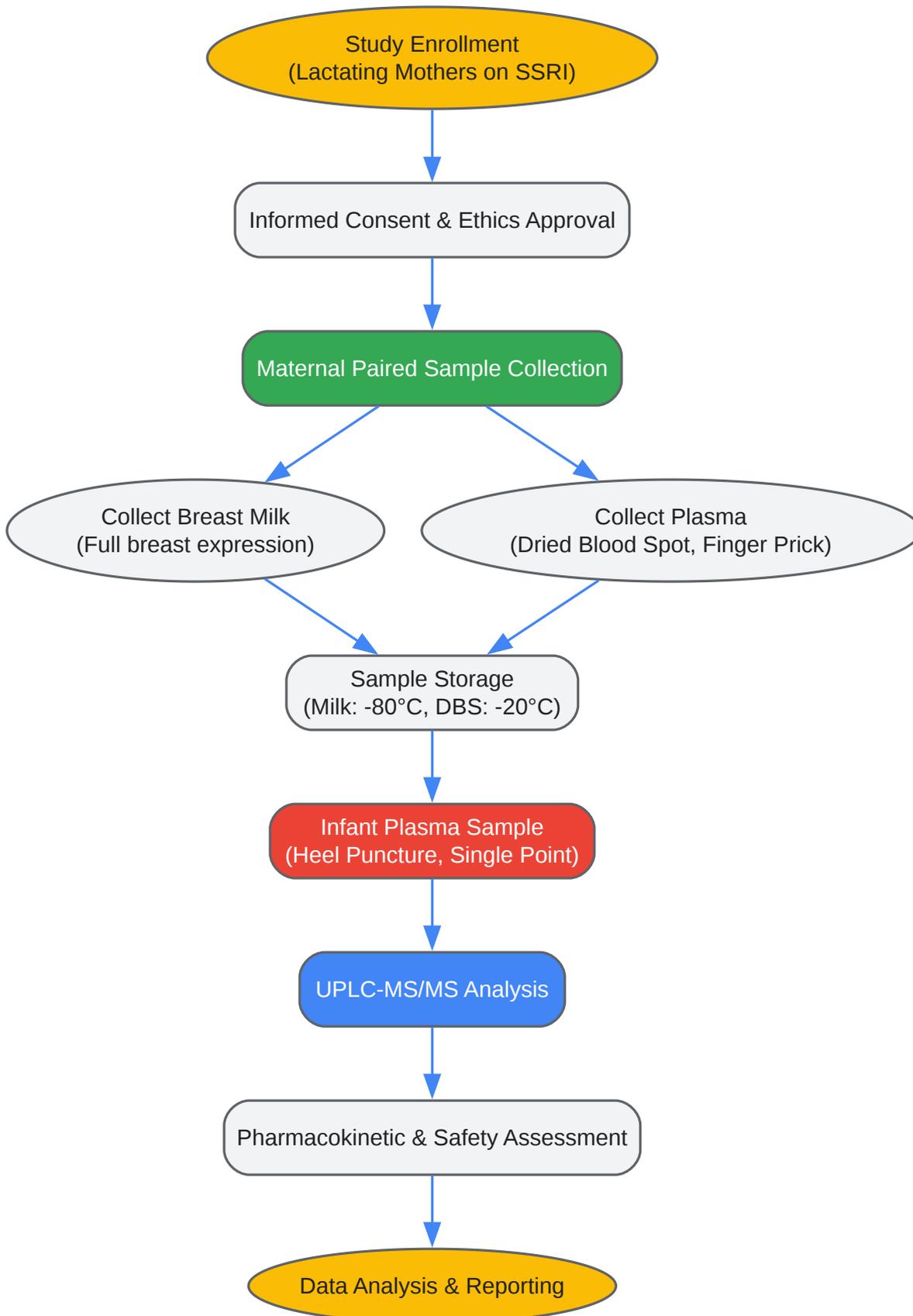
### Participant Recruitment and Eligibility

- **Inclusion Criteria:** Recruit **lactating women (>4 weeks postpartum)** who are on a **steady-state regimen (>8 days current dose)** of citalopram, sertraline, or paroxetine [1] [2].
- **Ethical Considerations:** Obtain approval from the local research ethics committee. All participants must provide **informed written consent** prior to enrollment [1] [2].

### Biological Sample Collection Workflow

The following diagram illustrates the integrated sample collection and analysis workflow for a lactation pharmacokinetic study.

## Pharmacokinetic Study Workflow for Lactation Analysis



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## Sample Collection Protocols

- **Maternal Paired Samples:**
  - **Breast Milk:** Collect by fully emptying one breast using an electric pump. Gently mix the total volume and aliquot **5 mL** for analysis. Store aliquots immediately at **-18°C** or below [1] [2].
  - **Maternal Plasma:** Use a **Dried Blood Spot (DBS)** sampling technique via finger prick. Collect samples on a Protein Saver 903 Card at predetermined times over one dosing interval [1] [2].
- **Infant Plasma Sample:**
  - Collect a **single-point DBS sample** via heel puncture performed by a trained nurse [1] [2].

## Pharmacokinetic and Exposure Calculations

- **Milk/Plasma (M/P) Ratio:** Calculate using an **Area Under the Curve (AUC)** based approach with the trapezoidal rule. The ratio is  $AUC_{\text{breastmilk}} / AUC_{\text{plasma}}$  [1] [2]. For citalopram, documented M/P ratios are approximately **1.8** [5].
- **Absolute Infant Dose (AID):** Calculate using the formula: **AID (mg/kg/day) =  $AUC_{\text{breastmilk}} \times 0.15$  L/kg/day**. The value 0.15 L/kg/day represents the average daily milk intake of a solely breastfed 2-month-old infant [1] [2].
- **Relative Infant Dose (RID):** Calculate as **(AID / Maternal Dose) × 100%**. A RID of **less than 10%** is generally considered safe [1] [2]. For citalopram, the mean RID is approximately **3.2-3.7%** [5].

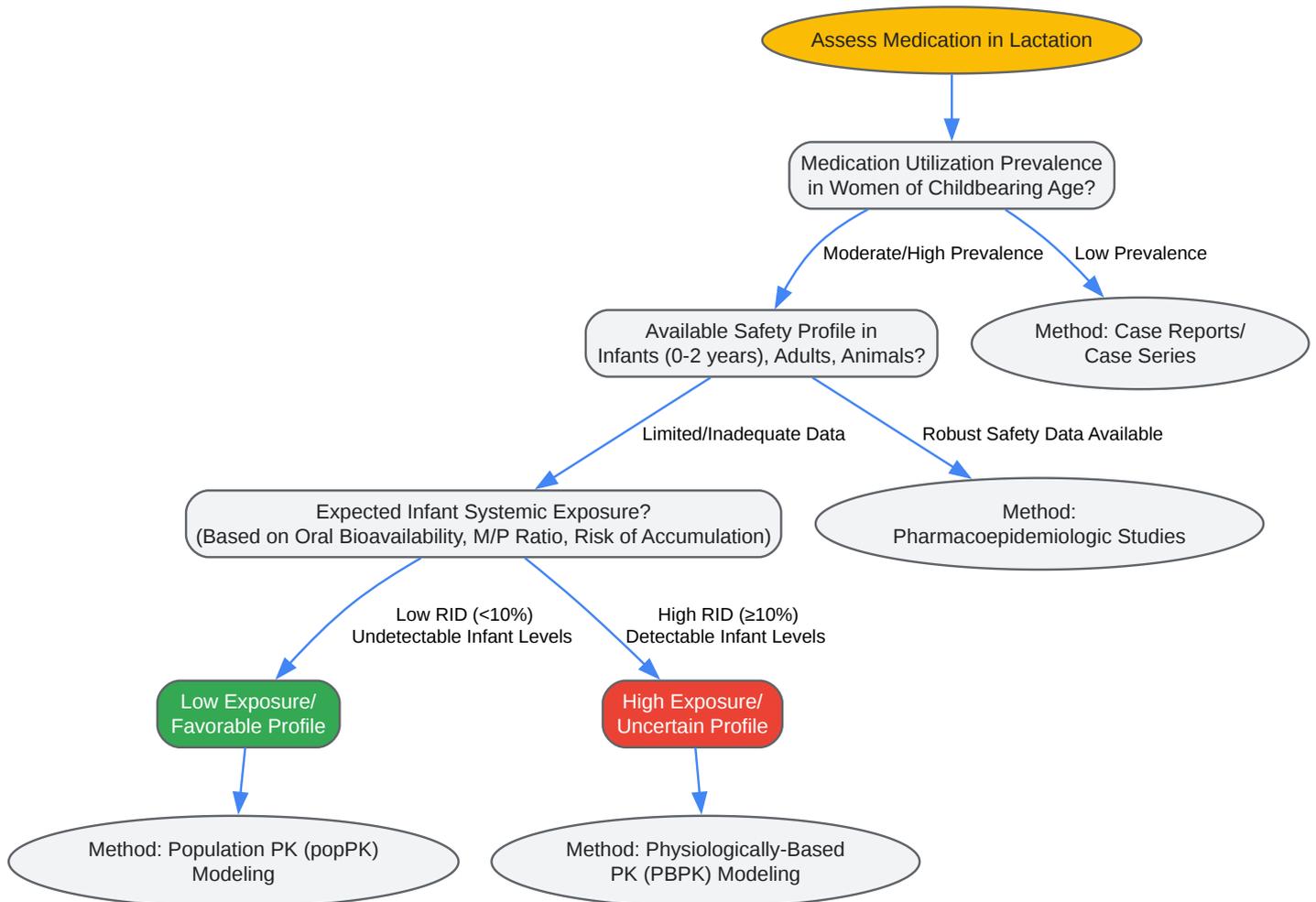
Table 2: Summary of Key Pharmacokinetic and Exposure Data for SSRIs in Lactation

Antidepressant	M/P Ratio (AUC-based)	Relative Infant Dose (RID)	Infant Plasma Detection
Citalopram	~1.8 [5]	3.2-3.7% [5]	Detectable in 4 of 13 infants [1] [2]
Sertraline	>1 [1] [2]	Not Calculated in Source	Undetectable in all 15 infants [1] [2]
Paroxetine	<1 (inferred) [1] [2]	Not Calculated in Source	Undetectable in 8 of 9 infants [1] [2]

## Infant Safety and Risk Assessment

The final and most critical phase involves a comprehensive risk-benefit assessment. The following diagram outlines the decision-making logic for evaluating medication use during lactation, adapted from the **Milk4baby decision tree approach** [3].

Infant Safety Risk Assessment Decision Tree



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**Clinical safety findings** for citalopram indicate that while the drug transfers into milk, the **mean combined dose of citalopram and desmethylcitalopram (4.4-5.1%)** is below the 10% level of concern [5]. Plasma concentrations in infants are typically **very low or absent**, and studies report no adverse effects on infant weight or development, supporting the safety of citalopram use in breastfeeding women when monitored [5]. The overall evidence supports that **breastfeeding by mothers taking sertraline, citalopram, or paroxetine is generally safe**, with sertraline and paroxetine often being preferred due to mostly undetectable infant drug levels [1] [2].

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